

In-Depth Technical Guide: Molecular Weight of N-(3,4-Dimethylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3,4-Dimethylphenyl)acetamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **N-(3,4-Dimethylphenyl)acetamide**, a compound of interest in various research and development sectors. This document outlines the fundamental principles, computational methodology, and presents the data in a clear, structured format for ease of reference and comparison.

Introduction

N-(3,4-Dimethylphenyl)acetamide, also known as 3',4'-dimethylacetanilide, is an organic compound with significant applications in chemical synthesis and pharmaceutical research. An accurate determination of its molecular weight is fundamental for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling. This guide details the derivation of this crucial parameter.

Molecular Formula and Structure

The chemical structure of **N-(3,4-Dimethylphenyl)acetamide** is characterized by a dimethylphenyl group attached to the nitrogen atom of an acetamide moiety. Its molecular formula has been determined to be $C_{10}H_{13}NO$.^{[1][2][3][4][5]}

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **N-(3,4-Dimethylphenyl)acetamide** is based on its molecular formula and the standard atomic weights of carbon, hydrogen, nitrogen, and oxygen.

Atomic Composition and Weights

The atomic weights of the constituent elements are summarized in the table below. These values are based on the isotopic abundances of the elements on Earth.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	13	1.008	13.104
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total				163.22

Note: Standard atomic weights are sourced from the International Union of Pure and Applied Chemistry (IUPAC). Slight variations may exist depending on the specific isotopic composition.

[6][7][8][9][10][11][12][13][14][15][16][17][18][19][20][21]

Final Molecular Weight

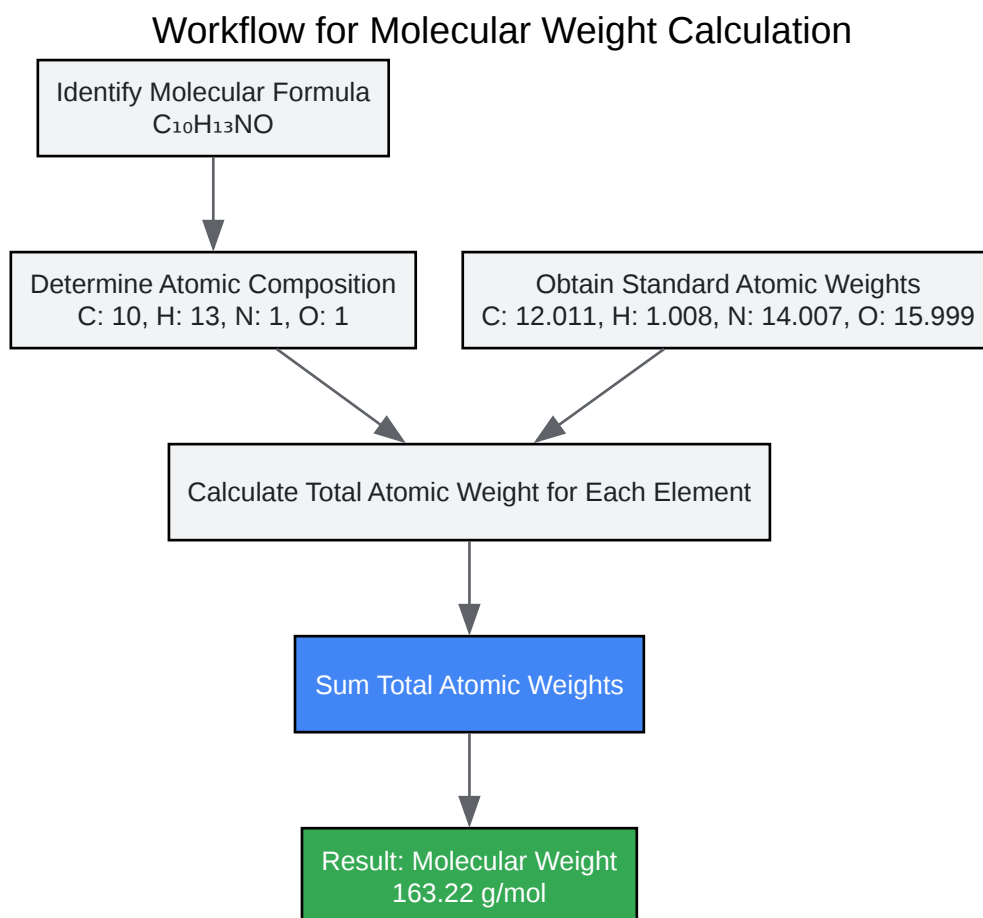
Based on the summation of the atomic weights of its constituent atoms, the molecular weight of **N-(3,4-Dimethylphenyl)acetamide** is 163.22 g/mol .[1][2][3]

Experimental Verification

The calculated molecular weight can be experimentally verified using techniques such as mass spectrometry. In a typical mass spectrum for **N-(3,4-Dimethylphenyl)acetamide**, the molecular ion peak (M⁺) would be observed at an m/z (mass-to-charge ratio) value corresponding to its molecular weight.

Logical Representation of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **N-(3,4-Dimethylphenyl)acetamide**.



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Caption: Logical workflow for calculating the molecular weight.

Molecular Structure Diagram

The following diagram illustrates the chemical structure of **N-(3,4-Dimethylphenyl)acetamide**, highlighting the arrangement of its constituent atoms.

Caption: Chemical structure of **N-(3,4-Dimethylphenyl)acetamide**.

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